

Spectroscopic and Experimental Profile of 4-Hydroxy-2-methylphenyl acetate: A Technical Guide

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Compound of Interest

Compound Name: 4-HYDROXY-2-METHYLPHENYL
ACETATE

Cat. No.: B8408651

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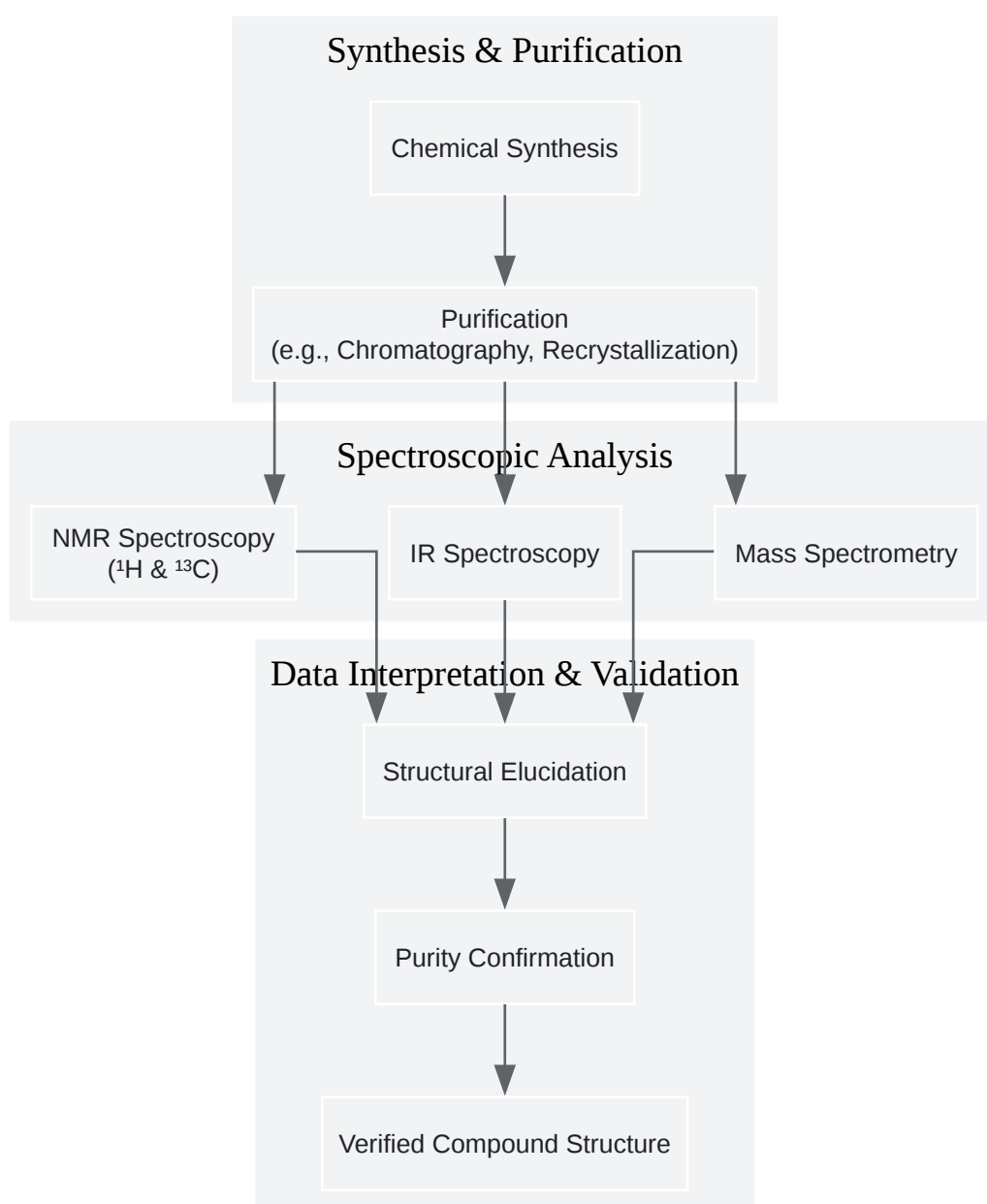
Abstract

This technical guide provides a comprehensive overview of the spectroscopic characteristics of **4-hydroxy-2-methylphenyl acetate** (IUPAC Name: **4-hydroxy-2-methylphenyl acetate**). As a compound of interest in organic synthesis and medicinal chemistry, a thorough understanding of its spectral properties is crucial for its identification, purity assessment, and structural elucidation. This document outlines standard experimental protocols for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. In the absence of readily available, publicly archived experimental spectra for this specific compound, this guide presents and interprets high-quality predicted spectroscopic data. The methodologies and interpretations are grounded in fundamental principles of spectroscopy and are intended to serve as a valuable resource for researchers, scientists, and professionals in drug development.

Introduction

4-Hydroxy-2-methylphenyl acetate is a phenolic ester with a molecular formula of $C_9H_{10}O_3$ and a molecular weight of 166.17 g/mol. Its structure, featuring a substituted aromatic ring, a hydroxyl group, and an acetate ester, gives rise to a unique spectroscopic fingerprint. This guide will systematically explore the expected outcomes from the most common and powerful analytical techniques used for the characterization of organic molecules.

The logical workflow for the complete spectroscopic characterization of a synthesized compound like **4-hydroxy-2-methylphenyl acetate** is a multi-step process that ensures both structural confirmation and purity assessment.



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Caption: A generalized workflow for the synthesis and spectroscopic characterization of an organic compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

Experimental Protocol: ^1H and ^{13}C NMR

Sample Preparation:

- Accurately weigh 5-10 mg of **4-hydroxy-2-methylphenyl acetate** for ^1H NMR (20-50 mg for ^{13}C NMR).
- Dissolve the sample in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a clean, dry 5 mm NMR tube. The choice of solvent is critical; for this compound, DMSO-d_6 is often preferred to ensure the exchangeable phenolic proton is observed.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (δ 0.00 ppm).

Instrumentation and Data Acquisition:

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion.
- ^1H NMR: A standard single-pulse experiment is typically sufficient. Key parameters include a $30\text{-}45^\circ$ pulse angle, a relaxation delay of 1-2 seconds, and the acquisition of 16-32 scans for a good signal-to-noise ratio.
- ^{13}C NMR: A proton-decoupled experiment (e.g., using a DEPT sequence) is standard. A larger number of scans (e.g., 1024 or more) is usually required due to the lower natural abundance of the ^{13}C isotope.

Predicted ^1H NMR Data and Interpretation

The predicted ^1H NMR spectrum of **4-hydroxy-2-methylphenyl acetate** in DMSO-d_6 is summarized below.

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment	Rationale for Chemical Shift
~9.50	Singlet	1H	Phenolic -OH	The acidic proton of the phenol is typically downfield and its chemical shift can be concentration-dependent.
~6.85	Doublet	1H	Ar-H	Aromatic proton ortho to the hydroxyl group.
~6.75	Doublet of doublets	1H	Ar-H	Aromatic proton meta to the hydroxyl and ortho to the methyl group.
~6.95	Doublet	1H	Ar-H	Aromatic proton ortho to the acetate group.
~2.20	Singlet	3H	Ar-CH ₃	Methyl group attached to the aromatic ring.
~2.25	Singlet	3H	O=C-CH ₃	Methyl group of the acetate moiety.

Interpretation Insights: The aromatic region is expected to show a complex splitting pattern due to the substitution on the benzene ring. The relative positions of the aromatic protons are

influenced by the electronic effects of the hydroxyl (electron-donating) and acetate (electron-withdrawing) groups. The phenolic proton signal would disappear upon the addition of a drop of D₂O to the NMR tube, a classic test for exchangeable protons.

Predicted ¹³C NMR Data and Interpretation

The predicted ¹³C NMR spectrum provides information on the carbon environment within the molecule.

Chemical Shift (δ) (ppm)	Carbon Type	Assignment	Rationale for Chemical Shift
~169.5	C=O	Acetate Carbonyl	The carbonyl carbon of an ester is typically found in this downfield region.
~155.0	C-OH	Aromatic Carbon	The carbon atom directly attached to the hydroxyl group is deshielded.
~148.0	C-O-C=O	Aromatic Carbon	The carbon bearing the acetate group is also significantly deshielded.
~130.0	C-CH ₃	Aromatic Carbon	The carbon atom attached to the methyl group.
~125.0	CH	Aromatic Carbon	Aromatic CH carbons.
~118.0	CH	Aromatic Carbon	Aromatic CH carbons.
~115.0	CH	Aromatic Carbon	Aromatic CH carbons.
~21.0	CH ₃	Acetate Methyl	The methyl carbon of the acetate group.
~16.0	CH ₃	Aromatic Methyl	The methyl carbon attached to the aromatic ring.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Record a background spectrum of the clean, empty ATR crystal. This will be automatically subtracted from the sample spectrum.
- Place a small amount of the solid **4-hydroxy-2-methylphenyl acetate** sample onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Acquire the spectrum, typically over a range of 4000-400 cm^{-1} .

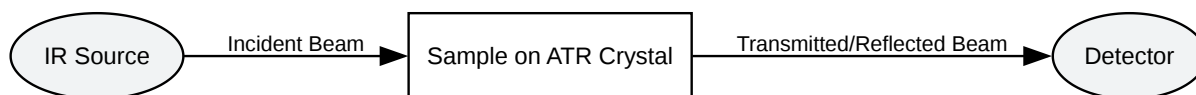
Predicted IR Data and Interpretation

The key predicted IR absorption bands for **4-hydroxy-2-methylphenyl acetate** are presented below.

Wavenumber (cm^{-1})	Intensity	Bond Vibration	Functional Group
~3400-3200	Broad, Strong	O-H stretch	Phenol
~3100-3000	Medium	C-H stretch	Aromatic
~2950-2850	Medium	C-H stretch	Methyl
~1750	Strong	C=O stretch	Ester
~1600, ~1480	Medium	C=C stretch	Aromatic Ring
~1200	Strong	C-O stretch	Ester

Interpretation Insights: The IR spectrum is expected to be dominated by a strong, broad absorption for the phenolic O-H stretch, indicative of hydrogen bonding. A sharp, strong peak

around 1750 cm^{-1} is a clear indicator of the ester carbonyl group. The presence of both of these peaks would be strong evidence for the correct structure.



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Caption: A simplified schematic of an ATR-IR experiment.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Experimental Protocol: Electron Ionization (EI)-MS

- Dissolve a small amount of the sample in a volatile solvent (e.g., methanol or dichloromethane).
- Introduce the sample into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography (GC-MS).
- In the ion source, the sample is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- The detector records the abundance of each ion.

Predicted MS Data and Interpretation

The predicted mass spectrum of **4-hydroxy-2-methylphenyl acetate** would show the following key ions.

m/z	Predicted Ion	Interpretation
166	$[M]^+$	Molecular ion
124	$[M - C_2H_2O]^+$	Loss of ketene from the molecular ion
109	$[M - C_2H_2O - CH_3]^+$	Loss of a methyl radical from the m/z 124 fragment

Interpretation Insights: The molecular ion peak at m/z 166 would confirm the molecular weight of the compound. A very common and characteristic fragmentation pathway for phenyl acetates is the loss of ketene ($CH_2=C=O$, mass of 42) from the molecular ion, which would give a prominent peak at m/z 124. This fragmentation is a strong indicator of the presence of the acetate group on the aromatic ring.

Conclusion

The combined application of NMR, IR, and Mass Spectrometry provides a powerful and comprehensive toolkit for the structural elucidation and characterization of **4-hydroxy-2-methylphenyl acetate**. While experimental data is not readily available in public repositories, the predicted spectra and their detailed interpretation presented in this guide offer a robust framework for researchers working with this compound. The provided protocols represent standard, validated methods for acquiring high-quality spectroscopic data, ensuring scientific integrity and reproducibility in the laboratory.

References

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